

Application Notes and Protocols: Measuring Intraurethral Pressure (IUP) Changes with ONO-0300302

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Compound of Interest

Compound Name: ONO-0300302

Cat. No.: B1677303

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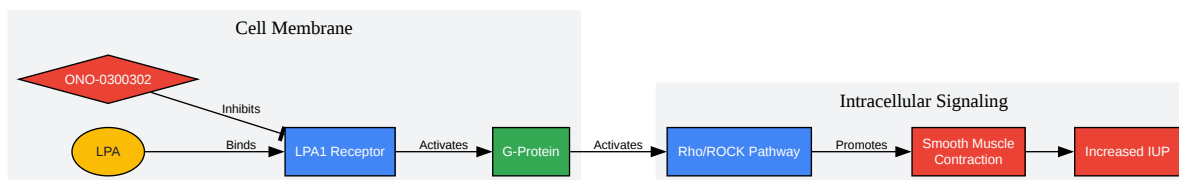
Introduction

ONO-0300302 is a potent and orally active antagonist of the lysophosphatidic acid receptor 1 (LPA1).^{[1][2][3]} It has been identified as a promising therapeutic agent for conditions such as benign prostatic hyperplasia (BPH) by its ability to inhibit the LPA-induced increase of intraurethral pressure (IUP).^{[1][2][4]} These application notes provide detailed protocols for utilizing **ONO-0300302** in preclinical research to measure its effects on IUP in rodent models.

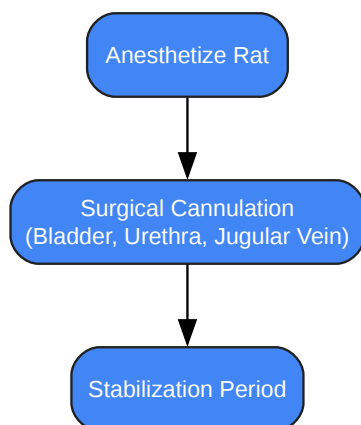
Mechanism of Action

ONO-0300302 is a slow, tight-binding inhibitor of the LPA1 receptor, a G-protein coupled receptor (GPCR).^{[1][2][4]} The binding of lysophosphatidic acid (LPA) to the LPA1 receptor on smooth muscle cells of the urethra is believed to initiate a signaling cascade that leads to muscle contraction and an increase in intraurethral pressure. A key pathway involved is the activation of the Rho/Rho-kinase (ROCK) signaling cascade, a critical regulator of smooth muscle contraction. By competitively inhibiting the LPA1 receptor, **ONO-0300302** blocks this

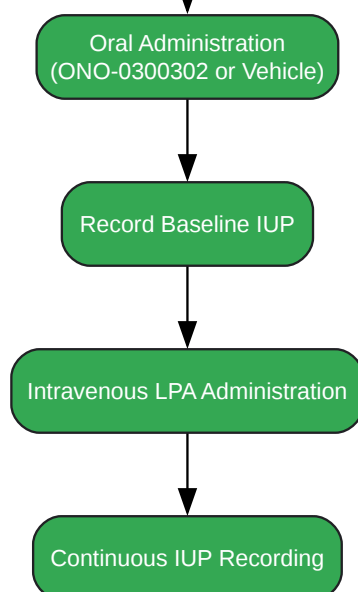
signaling pathway, leading to the relaxation of urethral smooth muscle and a subsequent reduction in intraurethral pressure.[1]



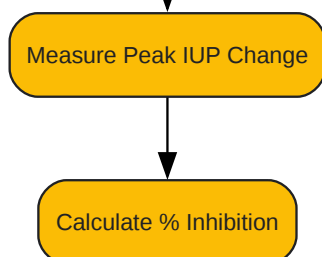
Animal Preparation

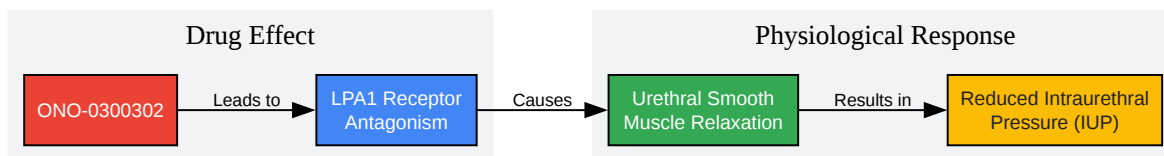


Experiment



Data Analysis





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References

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- [3. Discovery of a Slow Tight Binding LPA1 Antagonist \(ONO-0300302\) for the Treatment of Benign Prostatic Hyperplasia - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Discovery of a Slow Tight Binding LPA1 Antagonist \(ONO-0300302\) for the Treatment of Benign Prostatic Hyperplasia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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